

In-Depth Technical Guide to the Physical Properties of Benzyldodecyldimethylammonium Chloride Dihydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyldodecyldimethylammonium Chloride Dihydrate*

Cat. No.: *B2852413*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyldodecyldimethylammonium chloride dihydrate (BDDBA-Cl·2H₂O) is a quaternary ammonium compound with a broad spectrum of applications, notably as a cationic surfactant and a potent antimicrobial agent. Its efficacy in disrupting microbial cell membranes has led to its use in various pharmaceutical, disinfectant, and preservative formulations. A thorough understanding of its physical properties is paramount for formulation development, quality control, and ensuring its safe and effective application. This technical guide provides a comprehensive overview of the core physical properties of **benzyldodecyldimethylammonium chloride dihydrate**, detailed experimental protocols for their determination, and a visualization of its mechanism of action.

Chemical and Physical Properties

The physical characteristics of **benzyldodecyldimethylammonium chloride dihydrate** are crucial for its handling, formulation, and application. These properties are summarized in the tables below.

General Properties

Property	Value	Source(s)
Chemical Name	benzyl-dodecyl-dimethylazanium;chloride;dihydrate	[1]
CAS Number	147228-80-6	[2]
Molecular Formula	C ₂₁ H ₄₂ ClNO ₂	[1][2]
Molecular Weight	376.02 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[3]

Physicochemical Data

Property	Value	Source(s)
Melting Point	~60 °C	[4][5]
Solubility in Water	2 g/L at 20 °C	[4]
Solubility in Organic Solvents	866 g/L in organic solvents at 20 °C	[4]
Density	1.03 g/cm ³ at 20 °C (for the anhydrous form)	[4]

Experimental Protocols

Accurate determination of the physical properties of **benzyl-dodecyl-dimethylammonium chloride dihydrate** is essential for its characterization. The following are detailed methodologies for key experiments.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the crystalline solid transitions to a liquid.

Apparatus:

- Melting point apparatus with a heating block and temperature control
- Glass capillary tubes (one end sealed)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of **benzyl dodecyl dimethyl ammonium chloride dihydrate** is finely ground using a mortar and pestle to ensure a uniform particle size.^[6]
- Capillary Tube Filling: The open end of a capillary tube is tapped into the powdered sample until a small amount of the solid is packed into the closed end to a height of 2-3 mm.^[7]
- Measurement: The filled capillary tube is placed in the heating block of the melting point apparatus.^[8]
- The temperature is increased at a steady rate (e.g., 1-2 °C per minute) as the expected melting point is approached.^[8]
- The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the last crystal melts (completion of melting) are recorded. This range represents the melting point of the substance.^[6]

Solubility Determination (Shake-Flask Method)

Objective: To determine the saturation concentration of **benzyl dodecyl dimethyl ammonium chloride dihydrate** in a specific solvent at a given temperature.

Apparatus:

- Conical flasks with stoppers
- Orbital shaker or magnetic stirrer with a temperature-controlled water bath
- Analytical balance

- Filtration apparatus (e.g., syringe filters with a pore size of 0.45 μm)
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer or HPLC)

Procedure:

- Preparation of Saturated Solution: An excess amount of **benzyl dodecyl dimethyl ammonium chloride dihydrate** is added to a known volume of the solvent (e.g., distilled water, ethanol) in a conical flask.
- Equilibration: The flask is sealed and placed in a temperature-controlled orbital shaker or water bath (e.g., at 25 $^{\circ}\text{C}$) and agitated for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: The suspension is allowed to stand at the same temperature to allow undissolved solid to settle.
- Sampling and Filtration: A sample of the supernatant is carefully withdrawn and immediately filtered through a syringe filter to remove any undissolved particles.
- Quantification: The concentration of the dissolved **benzyl dodecyl dimethyl ammonium chloride dihydrate** in the filtrate is determined using a suitable analytical method. A calibration curve prepared with standard solutions of known concentrations is used for quantification.^[9]

Density Determination (Liquid Displacement Method)

Objective: To determine the density of the solid **benzyl dodecyl dimethyl ammonium chloride dihydrate**.

Apparatus:

- Graduated cylinder
- Analytical balance
- A non-reactive liquid in which the solid is insoluble (e.g., a saturated solution of the compound or a non-polar solvent)

Procedure:

- Mass Measurement: A known mass of **benzylododecyldimethylammonium chloride dihydrate** is accurately weighed using an analytical balance.[\[10\]](#)
- Initial Volume Measurement: A known volume of the non-reactive liquid is placed in a graduated cylinder, and the initial volume is recorded.[\[10\]](#)
- Displacement: The weighed solid is carefully added to the graduated cylinder, ensuring it is fully submerged.
- Final Volume Measurement: The new volume of the liquid in the graduated cylinder is recorded. The difference between the final and initial volumes represents the volume of the displaced solid.[\[10\]](#)
- Calculation: The density is calculated by dividing the mass of the solid by its volume.[\[11\]](#)

Purity Assay (Potentiometric Titration)

Objective: To determine the purity of **benzylododecyldimethylammonium chloride dihydrate**.

Apparatus:

- Autotitrator with a suitable electrode (e.g., silver electrode)
- Burette
- Beaker
- Magnetic stirrer

Procedure:

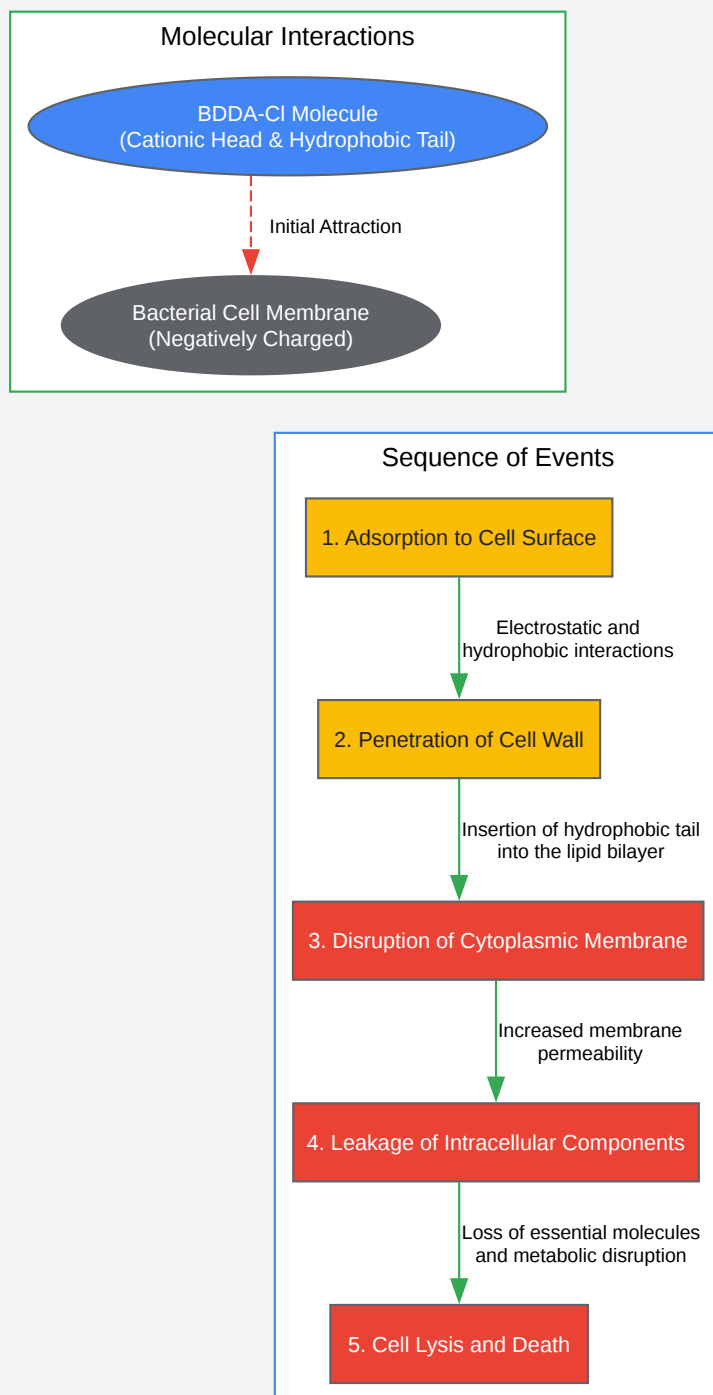
- Sample Preparation: A precisely weighed amount of **benzylododecyldimethylammonium chloride dihydrate** is dissolved in an appropriate solvent (e.g., a mixture of isopropanol and water).

- Titration: The solution is titrated with a standardized solution of a suitable titrant, such as silver nitrate (AgNO_3). The silver ions react with the chloride ions of the sample.[12]
- Endpoint Detection: The endpoint of the titration, where all the chloride ions have reacted, is detected by a sharp change in the potential measured by the silver electrode.[12]
- Calculation: The purity of the sample is calculated based on the volume of the titrant consumed, its concentration, and the initial mass of the sample.

Mechanism of Action as a Biocidal Agent

Benzyl dodecyl dimethyl ammonium chloride dihydrate exerts its antimicrobial effect primarily through the disruption of the microbial cell membrane. This mechanism is a multi-step process that ultimately leads to cell death.

Biocidal Mechanism of Benzyldecyldimethylammonium Chloride



[Click to download full resolution via product page](#)

Caption: Biocidal mechanism of Benzyldecyldimethylammonium Chloride.

Conclusion

This technical guide provides essential information on the physical properties of **benzylododecyldimethylammonium chloride dihydrate**, along with detailed experimental protocols for their determination. The data and methodologies presented are intended to support researchers, scientists, and drug development professionals in the effective and safe utilization of this important quaternary ammonium compound. A clear understanding of these fundamental properties is critical for optimizing formulations, ensuring product quality, and advancing its application in various scientific and industrial fields.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzylododecyldimethylammonium Chloride Dihydrate | C₂₁H₄₂ClNO₂ | CID 91659090 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Benzylododecyldimethylammonium chloride dihydrate|147228-80-6|MSDS [dcchemicals.com]
- 3. chemimpex.com [chemimpex.com]
- 4. chembk.com [chembk.com]
- 5. fishersci.es [fishersci.es]
- 6. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. chem.ucalgary.ca [chem.ucalgary.ca]
- 9. ars.usda.gov [ars.usda.gov]
- 10. tiu.edu.iq [tiu.edu.iq]
- 11. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 12. rroj.com [rroj.com]

- To cite this document: BenchChem. [In-Depth Technical Guide to the Physical Properties of Benzyldodecyldimethylammonium Chloride Dihydrate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2852413#benzyldodecyldimethylammonium-chloride-dihydrate-physical-properties\]](https://www.benchchem.com/product/b2852413#benzyldodecyldimethylammonium-chloride-dihydrate-physical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com